

Chemical Profile of (3R,4R)-3,4-Dibromohexane

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 3,4-Dibromohexane

CAS No.: 16230-28-7

Cat. No.: S1520782

Get Quote

The table below summarizes the key identifying information and physicochemical properties for (3R,4R)-3,4-Dibromohexane [1] [2].

Property	Value / Description
CAS Number	16230-28-7 [1] [3] [2]
Molecular Formula	C ₆ H ₁₂ Br ₂ [1] [3] [2]
Molecular Weight	243.97 g/mol [1] [2]
Appearance	Solid [1]
Density	1.594 g/mL at 25 °C [1] [2]
Boiling Point	39 °C at 0.8 mm Hg (lit.) [1] [2]
Flash Point	>230 °F (closed cup) [1] [2]
Refractive Index	n ²⁰ /D 1.507 (lit.) [2]

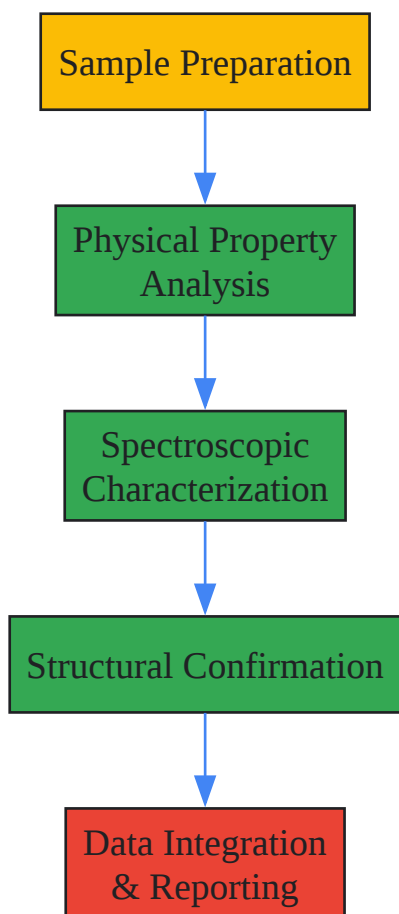
Safety and Handling Information

Handling this compound requires appropriate safety measures. The table below outlines its primary hazards and protective measures [3] [2].

Category	Information
GHS Hazard Statements H315 - Causes skin irritation H319 - Causes serious eye irritation H335 - May cause respiratory irritation [3] [2] Precautionary Statements P261 - Avoid breathing dust/fume/gas/mist/vapours/spray. P305+P351+P338 - IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing [3]. Personal Protective Equipment Dust mask (N95), Eyeshields, Gloves [2]	

Experimental Characterization Workflow

For researchers aiming to characterize this compound, the following workflow outlines the key steps. This diagram illustrates the progression from sample preparation to structural confirmation, with detailed methodologies provided in the sections below.



[Click to download full resolution via product page](#)

General workflow for compound characterization

Sample Preparation & Physical Property Analysis

- **Purity & Handling:** The commercial product is typically available with a purity of **98%** [1]. It should be stored in a cool, tightly closed container in a dry and well-ventilated place [3].
- **Physical Measurement:** Determine key physical constants like density and refractive index and compare them to literature values (e.g., density of **1.594 g/mL** at 25°C) for initial verification [1] [2].

Spectroscopic Characterization & Structural Confirmation

- **¹H and ¹³C Nuclear Magnetic Resonance (NMR):** NMR is a powerful and quantitative tool for structural determination [4]. It can be used to confirm the structure and stereochemistry of the compound.

- **Principle:** The area under each peak in a ^1H NMR spectrum is directly proportional to the number of hydrogen atoms in that environment, making it highly quantitative [4].
- **Application:** Compare the obtained NMR spectrum with the known reference data to confirm the molecular structure.
- **Mass Spectrometry (MS):** While a specific mass spectrum for **3,4-dibromohexane** was not located, one for its isomer, 1,6-dibromohexane (molecular ion mass: 242), is available [5]. MS is crucial for confirming the molecular weight and identifying characteristic fragmentation patterns [4].
- **Vibrational Spectroscopy:** Consult existing literature, such as the vibrational spectra reported for *meso*-**3,4-dibromohexane**, to support structural analysis [2].

Research Context and Further Directions

As a chemical building block, this compound's research value lies in its potential use in organic synthesis. To proceed:

- **Consult Supplier Data:** Companies like **Sigma-Aldrich** and **Merck KGaA** list this compound and may provide more detailed analytical data upon request [1].
- **Specialized Databases:** For in-depth spectral data, search specialized NMR and MS databases that may not be indexed in general web searches.
- **Synthetic Literature:** Investigate published articles that use this compound, such as studies on the cathodic elimination reactions of acyclic vicinal dibromides, for practical experimental insights [2].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. , 3 - 4 CAS#: 16230-28-7 DIBROMOHEXANE [chemicalbook.com]
2. , 3 - 4 | CAS#:16230-28-7 | Chemsrce dibromohexane [chemsrc.com]
3. , 3 - 4 - Safety Data Sheet DIBROMOHEXANE [chemicalbook.com]
4. ^1H and ^{13}C NMR for the Profiling of Natural Product... | IntechOpen [intechopen.com]
5. 1,6- Dibromohexane (629-03-8) ^1H NMR spectrum [chemicalbook.com]

To cite this document: Smolecule. [Chemical Profile of (3R,4R)-3,4-Dibromohexane]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1520782#3r-4r-3-4-dibromohexane-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com